

Cypyrafluone: A Technical Guide to its Physicochemical Properties and Mechanism of Action

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Compound of Interest

Compound Name: Cypyrafluone

Cat. No.: B1532948

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Introduction

Cypyrafluone, also known by its development code QYM201 and the synonym Huanbifucaotong, is a novel herbicide developed by KingAgroot.[1] It is classified as a benzoylpyrazole herbicide.[2] **Cypyrafluone** is a selective, post-emergence herbicide used for the control of a wide range of annual grasses and some broadleaf weeds in wheat fields.[3][4] This technical guide provides an in-depth overview of the available physical and chemical properties of **Cypyrafluone**, its mechanism of action, and the standard experimental protocols for determining its key physicochemical parameters.

Chemical Identity

Property	Value
IUPAC Name	1-[2-chloro-3-[(3-cyclopropyl-5-hydroxy-1-methyl-1H-pyrazol-4-yl)carbonyl]-6-(trifluoromethyl)phenyl]piperidin-2-one[5]
CAS Name	1-[2-chloro-3-[(3-cyclopropyl-5-hydroxy-1-methyl-1H-pyrazol-4-yl)carbonyl]-6-(trifluoromethyl)phenyl]-2-piperidinone[2]
CAS Registry Number	1855929-45-1
Molecular Formula	C ₂₀ H ₁₉ ClF ₃ N ₃ O ₃
Molecular Weight	441.83 g/mol [2]
Synonyms	Huanbifucaotong, QYM201

Physical and Chemical Properties

Specific experimental data for many of the physical and chemical properties of **Cypyrafluone** are not publicly available. The following table summarizes the known information and lists the standard methods for their determination.

Property	Value	Standard Experimental Protocol
Physical State	Not specified (likely solid at room temperature)	Visual Inspection
Melting Point (°C)	Data not available[2]	OECD Guideline 102
Boiling Point (°C)	Data not available[2]	OECD Guideline 103
Water Solubility (at 20°C)	Data not available[2]	OECD Guideline 105[6][7]
Solubility in Organic Solvents	Data not available[2]	Flask Method or Column Elution Method
Vapor Pressure (at 20°C)	Data not available[2]	OECD Guideline 104[8][9][10]
Dissociation Constant (pKa at 25°C)	Data not available[2]	OECD Guideline 112[11]
Octanol-Water Partition Coefficient (Log P)	Data not available[2]	OECD Guideline 107 or 117

Mechanism of Action: HPPD Inhibition

Cypyrafluone's herbicidal activity stems from its role as a 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor.[1][3] HPPD is a key enzyme in the tyrosine catabolic pathway, which is responsible for the biosynthesis of plastoquinone and tocopherols (Vitamin E) in plants. Plastoquinone is an essential cofactor for the enzyme phytoene desaturase, which is involved in the carotenoid biosynthesis pathway.

By inhibiting HPPD, **Cypyrafluone** prevents the conversion of 4-hydroxyphenylpyruvate to homogentisic acid (HGA).[3] This blockage leads to a depletion of plastoquinone, which in turn inhibits carotenoid biosynthesis. Carotenoids are crucial for protecting chlorophyll from photo-oxidation. The absence of carotenoids results in the rapid destruction of chlorophyll, leading to the characteristic bleaching or whitening of the treated weeds, followed by necrosis and death.[3][4]

Molecular docking studies have shown that **Cypyrafluone** binds to the active site of the HPPD enzyme, forming a bidentate coordination interaction with the Fe²⁺ atom.[3][12]

Signaling Pathway of Cypirafluone's Herbicidal Action

Mechanism of action of Cypirafluone as an HPPD inhibitor.

Experimental Protocols

While specific experimental details for Cypirafluone are proprietary, this section outlines the standard methodologies for determining the key physicochemical properties of herbicides, based on internationally recognized OECD guidelines.

Determination of Water Solubility (OECD Guideline 105)

This guideline describes two primary methods for determining the water solubility of a substance: the Column Elution Method and the Flask Method.^{[6][7]} The choice of method depends on the expected solubility.

- **Flask Method:** Suitable for substances with solubilities above 10^{-2} g/L.
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is agitated at a constant temperature (typically 20°C) until equilibrium is reached.
 - The solution is then centrifuged or filtered to remove undissolved particles.
 - The concentration of the substance in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Column Elution Method:** Suitable for substances with solubilities below 10^{-2} g/L.
 - A column is packed with an inert support material coated with the test substance.
 - Water is passed through the column at a slow, constant rate.
 - The eluate is collected in fractions.
 - The concentration of the substance in each fraction is determined until a plateau is reached, indicating saturation.

General workflow for determining water solubility.

Determination of Vapor Pressure (OECD Guideline 104)

Vapor pressure is a measure of a substance's tendency to evaporate.^[13] OECD Guideline 104 describes several methods applicable to different vapor pressure ranges, including:^[8]^[9]^[10]^[14]

- **Dynamic Method:** Measures the boiling point of the substance at various pressures.
- **Static Method:** A direct measurement of the pressure exerted by the substance in a closed system at equilibrium.
- **Effusion Method (Knudsen Effusion):** Measures the rate of mass loss of a substance effusing through a small orifice into a vacuum.
- **Gas Saturation Method:** A carrier gas is passed through or over the substance at a known rate, and the amount of substance transported by the gas is determined.

For a compound like **Cypyrafluone**, which is likely to have a low vapor pressure, the gas saturation or effusion methods are often most appropriate.

Determination of Dissociation Constant (pKa) (OECD Guideline 112)

The dissociation constant (pKa) is a measure of the strength of an acid in solution. For a molecule like **Cypyrafluone**, which has acidic or basic functional groups, the pKa value is crucial for understanding its environmental fate and behavior. OECD Guideline 112 outlines several methods for its determination:^[11]

- **Titration Method:** A solution of the substance is titrated with a standard acid or base, and the pH is monitored. The pKa is determined from the titration curve.
- **Spectrophotometric Method:** This method is used if the ionized and un-ionized forms of the substance have different UV/Visible absorption spectra. The absorbance of solutions at different known pH values is measured, and the pKa is calculated from the changes in absorbance.

- **Conductometric Method:** This method measures the electrical conductivity of a solution of the substance as it is titrated. The pKa can be determined from the change in conductivity.

Analytical Methodology for Residue Analysis

A validated analytical method for determining **Cypirafluone** residues in soil, wheat plants, and grain has been published. The method utilizes a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction followed by analysis with Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).^[15]

The QuEChERS method is a streamlined approach to sample preparation that combines extraction and cleanup in a few simple steps, making it highly efficient for multi-residue analysis in complex matrices like food and environmental samples.^{[16][17][18][19]}

QuEChERS Workflow for Cypirafluone Analysis

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